

polythionic acid corrosion resistant alloys

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Compound Focus: Tetrathionic acid

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Frequently Asked Questions (FAQs)

Q1: What is Polythionic Acid Stress Corrosion Cracking (PASCC)? Polythionic Acid Stress Corrosion Cracking (PASCC) is a form of **intergranular stress corrosion cracking** that affects sensitized austenitic stainless steels and some nickel-based alloys [1] [2]. It occurs when sulfide scale on metal surfaces is exposed to air and moisture during shutdowns, leading to the formation of polythionic acids ($H_2S_xO_6$, where $x=3-6$) [3] [4]. This can cause rapid crack propagation, potentially resulting through-wall cracking in a matter of hours or days [1].

Q2: Which materials are most susceptible to PASCC? **Austenitic stainless steels** are the most commonly susceptible materials [5]. This includes grades such as **304, 316, and 321** [5]. Nickel-based alloys, and some high-strength steels can also be susceptible under specific environmental conditions [5]. Susceptibility requires a **sensitized microstructure**, where chromium-depleted zones form adjacent to grain boundaries due to exposure to temperatures in the range of approximately 400°C to 800°C [2].

Q3: What environmental conditions lead to PASCC? Three key elements are required [1]:

- **Sulfide Scale:** Formed from exposure to hydrogen sulfide (H_2S) during operation.
- **Oxygen and Moisture:** Introduced when equipment is opened for shutdown, inspection, or maintenance.
- **Sensitized Microstructure:** As described above.

Q4: In which equipment is PASCC most commonly found? PASCC is prevalent in refinery and petrochemical units processing sulfur-containing feedstocks [1] [2]. Highly susceptible equipment includes:

- Fired heater tubes (burning oil, gas, or other sulfur-containing fuels)
- Heat exchanger tubes
- Bellows in hydroprocessing units
- Piping in Crude Distillation Units (CDU), Vacuum Distillation Units (VDU), and Coker units
- Various components in Fluid Catalytic Cracking (FCC) units (e.g., air rings, slide valves, cyclones) [1]

Troubleshooting Guide: Identifying & Preventing PASCC

Problem Area	Symptoms & Identification	Immediate Mitigation & Long-Term Prevention
Cracking during Shutdown	Microcracks found during inspection after unit shutdown. Cracks are typically intergranular [1] [2].	Pre-shutdown: Alkaline wash (soda ash) per NACE SP0170 to neutralize acids. Use nitrogen purging to exclude air and maintain dryness [1] [2].
Sensitized Material	Weld heat-affected zones (HAZs) or components exposed to 400-800°C show cracking [2].	Material Selection: Specify low-carbon stainless steels (L-grades) or stabilized grades (e.g., 321, 347). For new equipment, consider duplex stainless steels or nickel-based alloys for improved resistance [5].
Sulfide Scale Formation	Heavy, black scale on equipment internal surfaces after processing sour (H ₂ S-containing) streams.	Process Control: Control feedstock sulfur content where possible. Chemical Inhibition: Use appropriate inhibitors during operation [5].

Experimental Protocols for PASCC

1. Protocol: Slow Strain Rate Test (SSRT) for PASCC Susceptibility This standard laboratory test simulates environmental conditions to evaluate material susceptibility [5].

- **Objective:** To determine the susceptibility of a metal sample to PASCC.
- **Materials:** Test specimen, environmental chamber, polythionic acid solution, hydrogen sulfide, chlorides.
- **Methodology:**

- Place a small, stressed specimen in a test cell containing an aqueous solution with polythionic acid, H₂S, and chlorides.
- Subject the specimen to a slow, constant strain rate to mimic real-world deformation.
- Maintain and monitor desired temperature and pressure.
- Monitor the specimen for signs of cracking, elongation, or fracture.
- **Analysis:** Compare time-to-failure and fracture surface morphology (using SEM) with a control specimen tested in an inert environment. A significant reduction in ductility indicates susceptibility [5].

2. Protocol: Field Inspection for PASCC Regular inspection is critical for detecting PASCC before it leads to failure [5].

- **Objective:** To identify and characterize PASCC in field equipment.
- **Methods:**
 - **Visual Inspection:** Look for surface cracks, especially near welds and high-stress areas.
 - **Non-Destructive Testing (NDT):**
 - **Liquid Penetrant Testing (PT):** Effective for finding surface-breaking cracks.
 - **Magnetic Particle Testing (MT):** For ferromagnetic materials.
 - **Ultrasonic Testing (UT):** For detecting subsurface flaws.
- **Key Challenge:** PASCC can initiate internally and may not be visible on the surface, necessitating a combination of NDT methods [5].

Polythionic Acid Corrosion-Resistant Alloys

For your experiments and material selection, the following table summarizes the performance of different alloy classes.

Alloy Class / Specific Grade	Relative Resistance to PASCC	Key Characteristics & Rationale
Austenitic Stainless Steel (304, 316)	Low (if sensitized)	Susceptible due to formation of chromium-carbides and sensitized microstructure [5] [2].
Stabilized Stainless Steel (321, 347)	Medium	Ti or Nb additions stabilize carbon, reducing sensitization risk [2].
Low-Carbon "L-Grades" (304L, 316L)	Medium	Reduced carbon content minimizes chromium-carbide formation, lowering sensitization susceptibility [2].

Alloy Class / Specific Grade	Relative Resistance to PASCC	Key Characteristics & Rationale
Duplex Stainless Steel	High	Suggested as a material with improved resistance for new equipment [5].
Nickel-Based Alloys	High	Recommended for improved resistance in corrosive environments [5].

PASCC Formation and Prevention Workflows

The following diagrams, created with Graphviz, illustrate the logical relationships in the processes leading to PASCC and its prevention.

Diagram 1: PASCC Formation Mechanism

This diagram shows the sequential conditions leading to Polythionic Acid Stress Corrosion Cracking.

Diagram 2: PASCC Prevention Strategies

This diagram outlines the primary strategies for preventing PASCC, focusing on material selection and shutdown procedures.

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